

Application Notes and Protocols for MAO-B Inhibition Assays with (S)-Rasagiline

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Compound of Interest

Compound Name: (S)-Rasagiline

Cat. No.: B1139387

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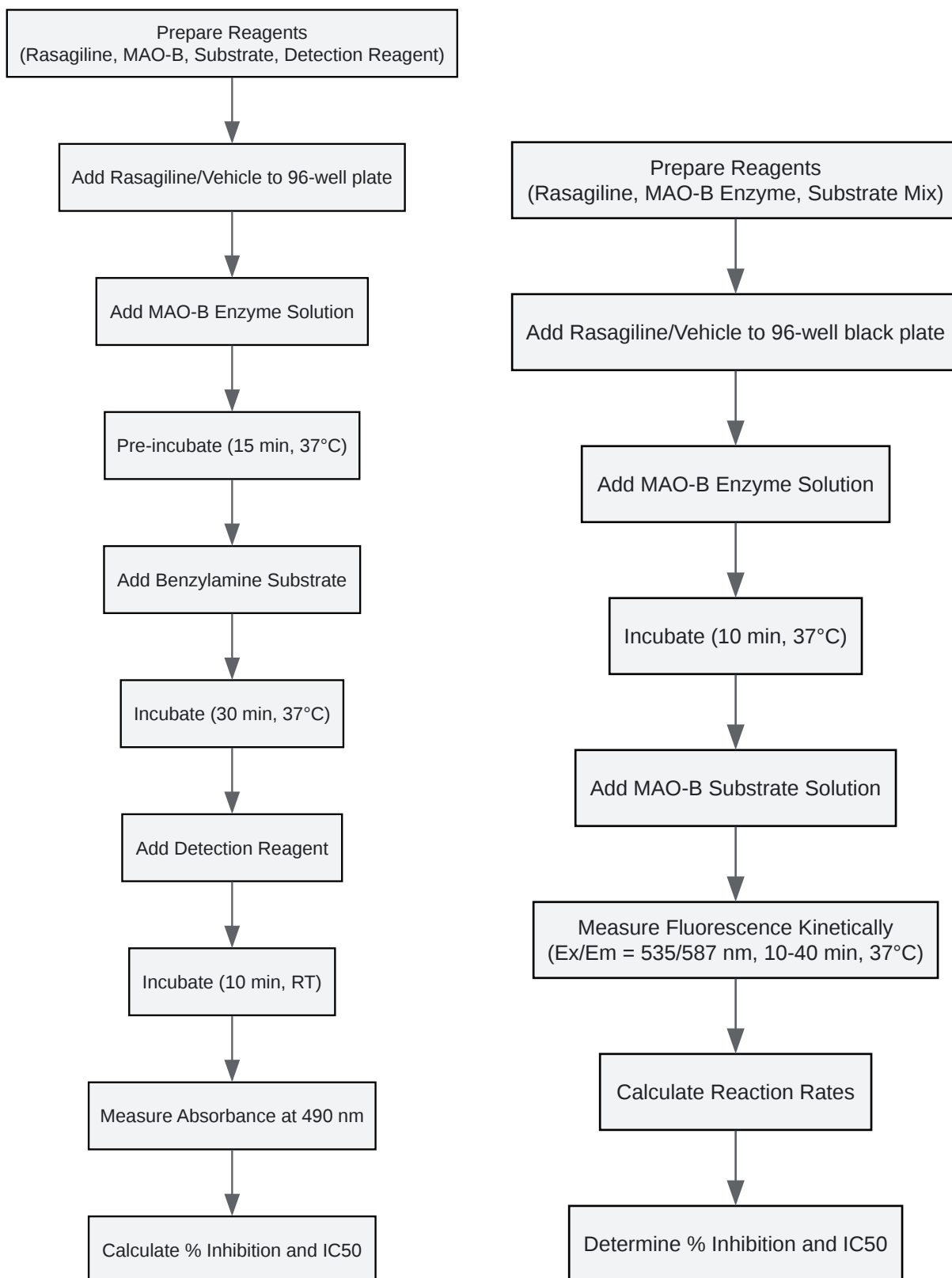
Audience: Researchers, scientists, and drug development professionals.

Introduction:

Monoamine oxidase B (MAO-B) is a key enzyme in the catabolism of neurotransmitters, particularly dopamine.[1][2][3] Its inhibition is a well-established therapeutic strategy for neurodegenerative conditions like Parkinson's disease.[1][4] **(S)-Rasagiline** is a potent, selective, and irreversible inhibitor of MAO-B. These application notes provide detailed methodologies for conducting MAO-B inhibition assays using **(S)-Rasagiline**, covering spectrophotometric and fluorometric techniques. The protocols are designed to be adaptable for screening potential MAO-B inhibitors and characterizing their activity.

Mechanism of Action of (S)-Rasagiline

(S)-Rasagiline acts as a mechanism-based irreversible inhibitor of MAO-B. It contains a propargylamine moiety that forms a covalent bond with the N5 atom of the flavin adenine dinucleotide (FAD) cofactor within the active site of the MAO-B enzyme. This covalent modification leads to the irreversible inactivation of the enzyme, thereby preventing the breakdown of dopamine and increasing its levels in the brain.



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References

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